

Part 1: Molecular Identity & Physicochemical Properties[1][2]

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Compound of Interest

Compound Name: 4-(Methylmercapto)aniline
hydrochloride

CAS No.: 39870-00-3

Cat. No.: B7798283

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The compound exists primarily in two forms: the free base (often a liquid or low-melting solid) and the hydrochloride salt (a stable crystalline solid).[1][2] In drug development, the hydrochloride salt is frequently generated in situ or isolated to enhance oxidative stability and water solubility.

Chemical Nomenclature and Identifiers[1][2][3][4]

Property	Free Base	Hydrochloride Salt
IUPAC Name	4-(Methylthio)aniline	4-(Methylthio)anilinium chloride
Common Synonyms	p-Aminothioanisole; 4-Methylmercaptoaniline	p-Aminothioanisole HCl
CAS Registry Number	104-96-1	Custom/In-situ (Base CAS: 104-96-1)
SMILES	<chem>CSc1ccc(N)cc1</chem>	<chem>CSc1ccc([NH3+])cc1.[Cl-]</chem>

Molecular Formula & Weight Calculation

The precise molecular weight is critical for stoichiometry in synthetic workflows.^[1]

- Free Base Formula:
 - MW Calculation:
- Hydrochloride Salt Formula:

(

)

- MW Calculation:

Physical Constants

- Appearance (Free Base): Pale yellow to brown liquid or low-melting solid (MP: ~22–24 °C).^{[1][2]}
- Appearance (HCl Salt): Off-white to beige hygroscopic crystalline solid.^{[1][2]}
- Solubility: The free base is soluble in organic solvents (DCM, EtOAc, MeOH). The HCl salt exhibits high solubility in water and lower alcohols but precipitates in non-polar ethers.^[2]

Part 2: Synthetic Pathways & Mechanism^{[1][2]}

The synthesis of p-aminothioanisole hydrochloride typically proceeds via the reduction of 4-nitrothioanisole.^[1] The choice of reducing agent determines the purity profile and scalability.^[1]

Core Synthesis Workflow

The most robust laboratory-scale method involves the reduction of the nitro group followed by immediate salt formation to prevent oxidation of the sulfur atom to the sulfoxide (

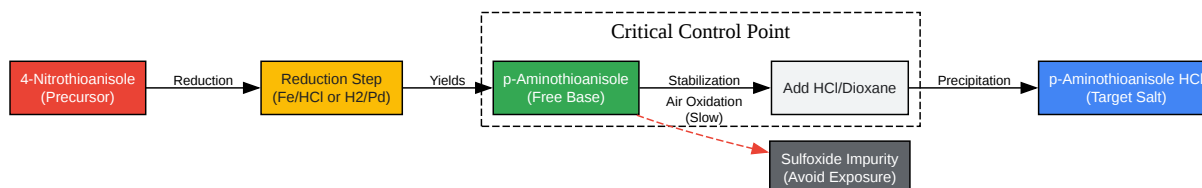
).^{[1][2]}

Protocol: Iron-Mediated Reduction (Bechamp Conditions)

- Reagents: 4-Nitrothioanisole (1.0 eq), Iron powder (3.0 eq), NH_4Cl (catalytic), Ethanol/Water (4:1).
- Reflux: Heat to 80°C for 2-4 hours. Monitor consumption of starting material via TLC (Hexane:EtOAc 3:1).
- Workup: Filter iron residues while hot. Basify filtrate with NaHCO_3 to pH 9.[2] Extract with Ethyl Acetate.[2]
- Salt Formation: Dry organic layer over Na_2SO_4 . [2] Add 4M HCl in Dioxane dropwise at 0°C .
- Isolation: Filter the precipitate and wash with cold diethyl ether.

Synthetic Pathway Diagram

The following diagram illustrates the conversion logic and potential side-reaction risks.



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Caption: Figure 1. Synthetic route from nitro-precursor to stable hydrochloride salt, highlighting the critical stabilization step to prevent oxidative degradation.

Part 3: Analytical Characterization[1][2]

To ensure scientific integrity, the identity of the compound must be validated using orthogonal analytical techniques.[2]

^1H -NMR Interpretation (DMSO- d_6)

- δ 2.45 ppm (s, 3H): Methylthio group (

-).[2] Distinctive singlet, slightly deshielded compared to a methyl group on a carbon ring.
- δ 7.10 - 7.30 ppm (m, 4H): Aromatic protons.[2] The para-substitution pattern typically yields a pseudo-doublet of doublets (AA'BB' system).
 - δ 9.80 - 10.20 ppm (br s, 3H): Ammonium protons (
-).[2] Broad signal, exchangeable with D₂O.

Purity Assessment Protocol

HPLC Method:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5 μ m).[2]
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.[1][2]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm.[1][2]
- Acceptance Criteria: Purity > 98% (Area %).

Part 4: Applications in Drug Development[1][2]

Bioisosterism: Thioether vs. Ether

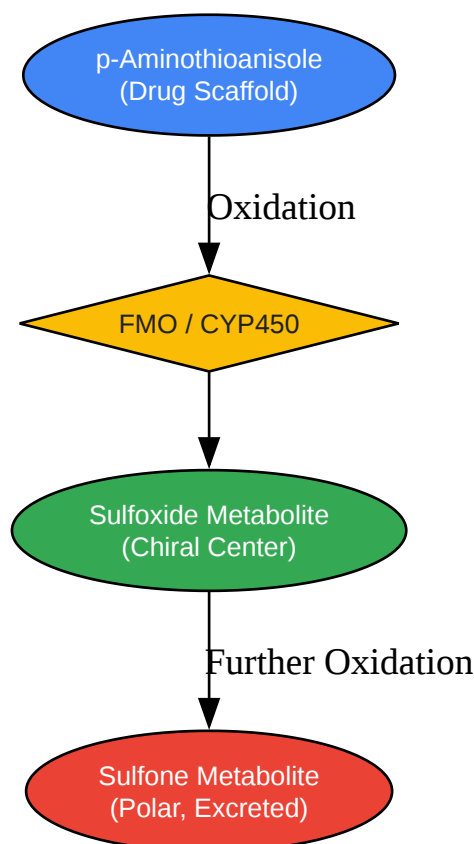
p-Aminothioanisole is a classic bioisostere for p-anisidine (4-methoxyaniline).[1][2]

- Lipophilicity: The
- group is more lipophilic (
-) than the
- group (
-).[1][2] This increases membrane permeability and blood-brain barrier (BBB) penetration.[1][2]

- Electronic Effects: Sulfur is a softer nucleophile and a weaker electron donor by resonance compared to oxygen, altering the pKa of the aniline nitrogen.

Metabolic Liability Workflow

Researchers must account for the metabolic "soft spot" at the sulfur atom.[1]



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Caption: Figure 2.[1][2] Metabolic trajectory showing S-oxidation mediated by Flavin-containing Monooxygenases (FMO) or Cytochrome P450 enzymes.[1][2]

Part 5: Handling & Safety (SDS Summary)

Hazard Classification:

- Acute Toxicity: Harmful if swallowed or inhaled.[2]
- Skin/Eye Irritation: Causes serious eye irritation (Category 2A).

- Sensitization: Potential skin sensitizer.[1][2][3]

Storage Protocol: Store the hydrochloride salt under an inert atmosphere (Argon or Nitrogen) at 2–8°C. The free base is prone to darkening (oxidation) upon air exposure; the HCl salt significantly mitigates this but remains hygroscopic.

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